

Personal protective equipment for handling Stavudine sodium

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Compound of Interest

Compound Name: Stavudine sodium

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Essential Safety and Handling Guide for Stavudine Sodium

This guide provides crucial safety and logistical information for laboratory professionals handling **Stavudine sodium**. It outlines the necessary personal protective equipment (PPE), procedural handling guidance, and disposal plans to ensure a safe laboratory environment.

Health Hazards and Toxicological Information

Stavudine is a synthetic thymidine nucleoside analog active against the Human Immunodeficiency Virus (HIV). While therapeutically effective, it presents several hazards in a laboratory setting. It is harmful if swallowed and causes serious eye irritation.[1] Prolonged or repeated exposure may cause damage to organs, including the blood, liver, and peripheral nervous system.[2] Stavudine is also suspected of causing genetic defects and may damage fertility or the unborn child.[1][3]

Physical and Chemical Properties

Stavudine is a white to off-white, crystalline powder.[2] It is soluble in water and has a molecular weight of 224.2 g/mol.[4]

Property	Data
Molecular Formula	C10H12N2O4
Molecular Weight	224.21 g/mol [5]
Appearance	White to off-white, crystalline powder[2]
Solubility in Water	Approximately 83 mg/mL at 23°C[4]
Oral LD50 (rat)	4 g/kg[1][5]
Oral LD50 (mouse)	1 g/kg[1]

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn when handling **Stavudine sodium**. [6][7][8]

- Eye and Face Protection: Use safety glasses or chemical safety goggles tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). [3][5]
- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves that have been inspected prior to use. [3][5] Use proper glove removal technique to avoid skin contact. [5] For some procedures, such as handling compromised oral dosage forms or topical administration, double gloving is recommended. [6][7]
 - Body Protection: A fully-buttoned lab coat is required. [3] For tasks with a higher risk of exposure, such as administering injectable forms, a gown resistant to hazardous drug permeability is necessary. [6][7]
- Respiratory Protection: If engineering controls are insufficient to keep airborne contamination below occupational exposure limits, or when weighing and diluting the neat chemical, a NIOSH-approved respirator should be worn. [3][9] For opening capsules or crushing pills when an oral dose is not available, an N95 respirator is recommended. [6][7]

Handling and Storage Procedures

Engineering Controls: Handle **Stavudine sodium** in a well-ventilated area.[3] Local exhaust ventilation is preferred to control the contaminant at its source.[2] For procedures that may generate dust or aerosols, use a biological safety cabinet.[6][7]

Safe Handling Practices:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3][5]
- Avoid formation of dust and aerosols.[5]
- Wash hands thoroughly after handling.[2]
- Clean equipment and work surfaces with a suitable detergent or solvent after use.[2]

Storage:

- Store in a cool, dry, and well-ventilated place.[5][10]
- Keep the container tightly closed.[1][5]
- The recommended storage temperature is -20°C for the pure substance.[5] Commercially available capsules should be stored at a controlled room temperature between 15°C and 30°C.[9]

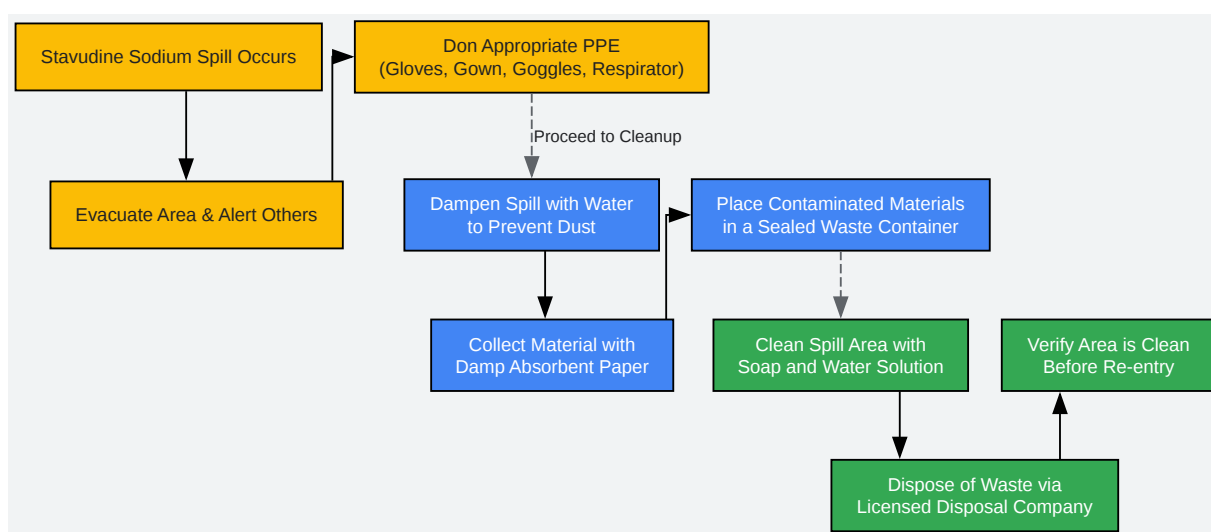
Spill Management and Disposal Plan

A spill kit should be readily available where **Stavudine sodium** is handled.[11]

Spill Cleanup Protocol:

- Evacuate the area and notify others.
- Wear appropriate PPE, including respiratory protection, gloves, a gown, and eye protection.
- Dampen the solid spill material with water to prevent dust formation.[9]

- Use absorbent paper dampened with water to pick up any remaining material.[9]
- Transfer the dampened material and absorbent paper into a suitable, sealed container for disposal.[5][9]
- Wash all contaminated surfaces with a soap and water solution.[9]
- Do not re-enter the contaminated area until it has been verified as clean by a safety officer.
[9]



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Caption: Workflow for handling a **Stavudine sodium** spill.

Waste Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[5]
- One method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]

- Keep **Stavudine sodium** in suitable, closed containers for disposal.[5]
- Do not let the product enter drains.[5]

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